

An In-depth Technical Guide to (1H-Pyrrol-2-YL)methanamine

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Compound of Interest

Compound Name: (1H-Pyrrol-2-YL)methanamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **(1H-Pyrrol-2-YL)methanamine**. This compound serves as a valuable building block in medicinal chemistry and organic synthesis, owing to its unique structural features.

Core Molecular Data

(1H-Pyrrol-2-YL)methanamine is a primary amine attached to a pyrrole ring at the 2-position. The presence of both a nucleophilic amine group and an electron-rich aromatic pyrrole ring makes it a versatile intermediate for the synthesis of more complex heterocyclic compounds.^[1]

Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₂	PubChem ^[1]
Molecular Weight	96.13 g/mol	PubChem ^[1]
IUPAC Name	(1H-pyrrol-2-yl)methanamine	PubChem ^[1]
CAS Number	64608-72-6	PubChem ^[1]

Synthesis and Experimental Protocols

The synthesis of **(1H-Pyrrol-2-YL)methanamine** can be achieved through various reductive pathways, commonly starting from readily available pyrrole precursors like pyrrole-2-carbaldehyde or pyrrole-2-carbonitrile.[1] These methods are generally efficient and yield the desired product in high purity.

Experimental Protocol: Reduction of Pyrrole-2-carbonitrile

This protocol details a common method for the synthesis of **(1H-Pyrrol-2-YL)methanamine** via the reduction of pyrrole-2-carbonitrile using a reducing agent such as Lithium Aluminium Hydride (LiAlH₄).

Materials:

- Pyrrole-2-carbonitrile
- Lithium Aluminium Hydride (LiAlH₄)
- Anhydrous Tetrahydrofuran (THF)
- 2.5 M Sulfuric Acid (H₂SO₄)
- Ethyl Ether
- Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Dry Nitrogen or Argon gas

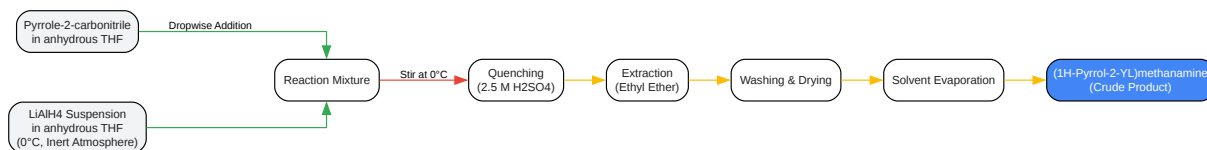
Procedure:

- **Setup:** A multi-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser is assembled and dried thoroughly. The system is then flushed with dry nitrogen or argon gas to ensure an inert atmosphere.
- **Reaction Mixture Preparation:** A suspension of Lithium Aluminium Hydride (LiAlH₄) in anhydrous Tetrahydrofuran (THF) is prepared in the reaction flask and cooled to 0°C using an ice bath.

- **Addition of Precursor:** A solution of pyrrole-2-carbonitrile dissolved in anhydrous THF is added dropwise to the stirred LiAlH₄ suspension at 0°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to stir at 0°C for several hours to ensure the complete reduction of the nitrile group.
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of 2.5 M sulfuric acid (H₂SO₄) while maintaining the temperature at 0°C.
- **Extraction:** The resulting mixture is extracted multiple times with ethyl ether.
- **Washing and Drying:** The combined organic extracts are washed with brine (saturated NaCl solution) and then dried over anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄).
- **Solvent Removal:** The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure to yield the crude product.
- **Purification:** The crude **(1H-Pyrrol-2-YL)methanamine** can be further purified by vacuum distillation or chromatography if necessary.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(1H-Pyrrol-2-YL)methanamine** from pyrrole-2-carbonitrile.



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Caption: Synthesis workflow for **(1H-Pyrrol-2-YL)methanamine**.

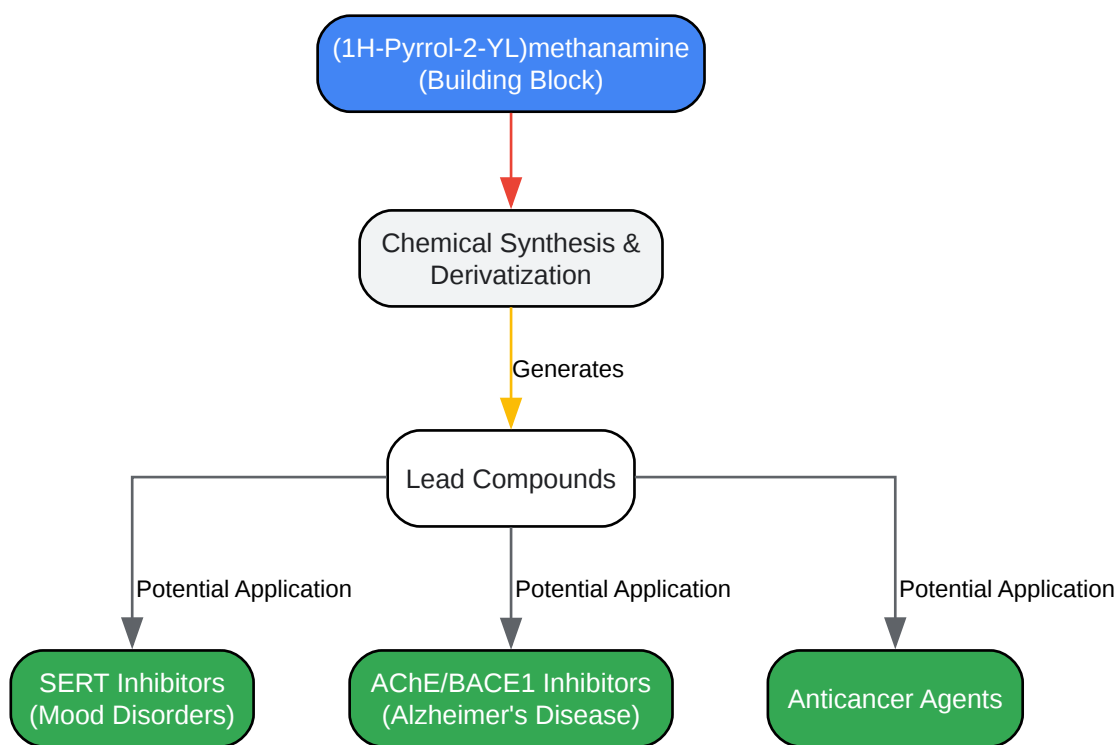
Applications in Drug Development and Research

The pyrrole nucleus is a significant scaffold in medicinal chemistry, present in a variety of natural products and synthetic drugs.^[1] **(1H-Pyrrol-2-YL)methanamine**, with its reactive amine and aromatic ring, is a key starting material for creating more elaborate pyrrole-containing molecules.^[1]

The amine group can participate in hydrogen bonding with biological targets like enzymes and receptors, while the pyrrole ring can engage in π - π stacking interactions, which can influence the binding affinity and biological activity of a molecule.^[1]

Derivatives of **(1H-Pyrrol-2-YL)methanamine** have been explored for various therapeutic applications. For instance, N-substituted derivatives have been investigated as potential serotonin transporter (SERT) inhibitors, indicating possible uses in treating mood disorders.^[1] Furthermore, the core structure is utilized in the synthesis of compounds with potential cytotoxic activity against cancer cell lines and as dual inhibitors of acetylcholinesterase (AChE) and BACE 1 for Alzheimer's disease research.^{[1][2]} The compound is also a precursor for creating complex heterocyclic systems and coordination complexes.^[1]

The following logical diagram illustrates the role of **(1H-Pyrrol-2-YL)methanamine** as a building block in the development of therapeutic agents.



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References

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